

An In-depth Technical Guide to PF-06679142: A Novel AMPK Activator

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Compound of Interest

Compound Name: PF-06679142

Cat. No.: B15620070

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Abstract

PF-06679142 is a potent and orally bioavailable small molecule that acts as a direct activator of 5'-adenosine monophosphate-activated protein kinase (AMPK). Exhibiting high selectivity for AMPK isoforms containing the $\beta 1$ subunit, **PF-06679142** has been investigated as a potential therapeutic agent for metabolic diseases, particularly diabetic nephropathy. This document provides a comprehensive technical overview of **PF-06679142**, including its mechanism of action, key in vitro and in vivo data, pharmacokinetic properties, and detailed experimental methodologies.

Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in maintaining metabolic homeostasis.^{[1][2]} Activation of AMPK stimulates catabolic pathways that generate ATP while inhibiting anabolic processes that consume ATP.^{[2][3]} This regulatory function makes AMPK an attractive therapeutic target for metabolic disorders such as type 2 diabetes, obesity, and non-alcoholic fatty liver disease.^[1] **PF-06679142** is an indole-

3-carboxylic acid derivative developed as a direct activator of AMPK with desirable drug-like properties.[4][5]

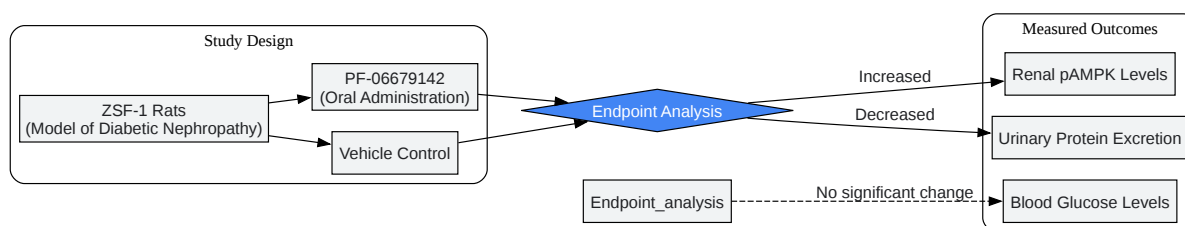
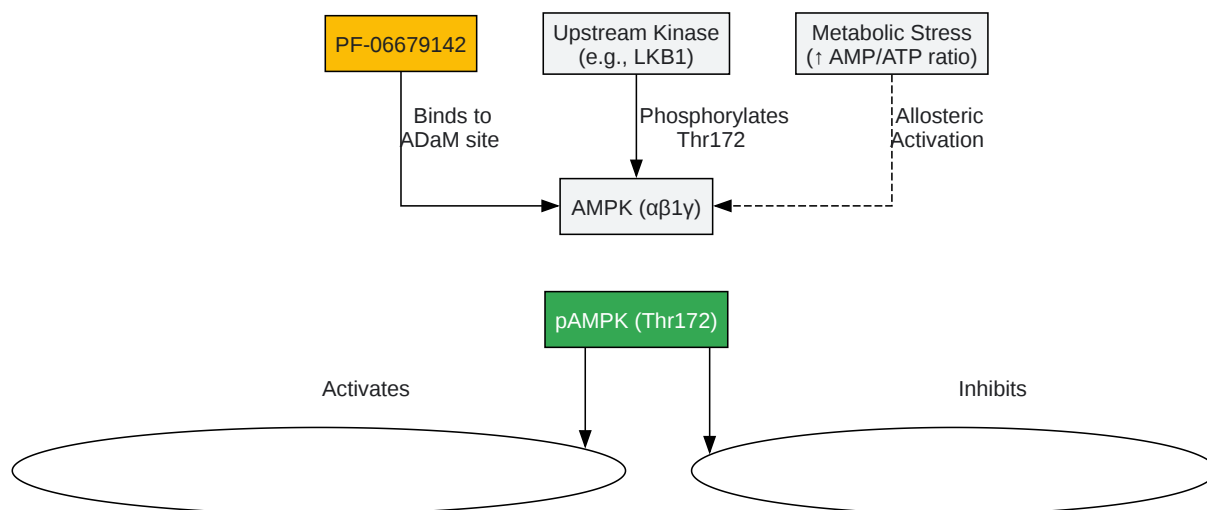
Chemical Properties and Structure

PF-06679142, also referred to as compound 10 in some literature, is chemically identified as (S)-4,6-Difluoro-5-(4-(tetrahydro-2H-pyran-2-yl)phenyl)-1H-indole-3-carboxylic Acid.[1][6]

Property	Value
CAS Number	1467059-66-0[1][6]
Molecular Formula	C20H17F2NO3[1][6]
Molecular Weight	357.36 g/mol [1][6]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]

Mechanism of Action

PF-06679142 is a direct allosteric activator of AMPK.[5] It binds to the "Allosteric Drug and Metabolite (ADaM)" site, a novel binding pocket at the interface between the kinase domain and the carbohydrate-binding module of the β subunit.[5] This binding induces a conformational change that promotes the phosphorylation of threonine 172 (Thr172) in the activation loop of the α subunit by upstream kinases, leading to robust activation of the enzyme.[7] **PF-06679142** demonstrates selectivity for AMPK isoforms containing the β 1 subunit (α 1 β 1 γ 1 and α 2 β 1 γ 1) with minimal activity against β 2-containing isoforms.[6][8]



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